Technical Whitepaper: 4-Oxovaleric Acid-d5 in Quantitative Metabolomics

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Levulinic-d5 Acid*
CAS No.:	*1206185-52-5*
Cat. No.:	*B590971*

Get Quote

Executive Summary

4-Oxovaleric acid-d5 (commonly known as Levulinic acid-d5) is a stable isotope-labeled isotopologue of levulinic acid, a critical keto-acid biomarker and platform chemical.[1] In drug development and metabolic flux analysis, this compound serves as the "gold standard" Internal Standard (IS) for Isotope Dilution Mass Spectrometry (IDMS). Its specific deuteration pattern (

) ensures mass spectral separation from the endogenous analyte while maintaining identical chromatographic behavior, thereby correcting for ionization suppression and extraction variability in complex biological matrices.

Part 1: Chemical Identity & Nomenclature

Precise nomenclature is the bedrock of reproducibility. In regulatory submissions, ambiguity in isotopic labeling positions can lead to analytical failure.

Core Identifiers

© 2026 BenchChem. All rights reserved.

Parameter	Technical Specification
Common Name	Levulinic acid-d5
Systematic IUPAC Name	3,3,5,5,5-Pentadeuterio-4-oxopentanoic acid
Synonyms	4-Oxopentanoic acid-d5; -Ketovaleric acid-d5; 3-Acetylpropionic acid-d5
CAS Number	1206185-52-5
Chemical Formula	
Molecular Weight	121.15 g/mol (vs. 116.11 g/mol for unlabelled)
Exact Mass	121.0787 Da

Structural Logic & Deuteration Pattern

The "d5" designation is not random; it targets the protons adjacent to the ketone and the terminal methyl group to ensure isotopic stability and prevent back-exchange in aqueous solvents.

Labeling Position: 3,3,5,5,5-

- C5 (Methyl): 3 Deuteriums (

)
- C3 (Methylene): 2 Deuteriums (

)
- C2 (Alpha-Methylene): Unlabeled (

)

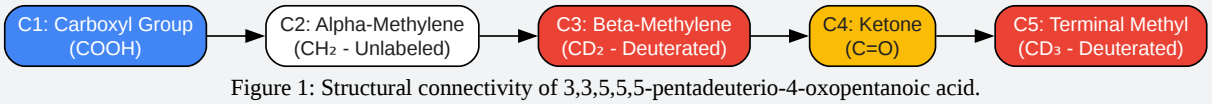

Figure 1: Structural connectivity of 3,3,5,5,5-pentadeuterio-4-oxopentanoic acid.

© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Part 2: Applications in Drug Development & Bioanalysis

Metabolic Biomarker Profiling

Levulinic acid is a catabolite linked to the degradation of heme and specific keto-acid metabolic disorders.

- Why d5? In LC-MS/MS, the +5 Da mass shift moves the precursor ion from

  115 (endogenous) to

  120 (IS). This shift is sufficient to avoid isotopic overlap from naturally occurring

  isotopes of the analyte.

- Mechanism: The d5-IS is spiked into plasma/urine before extraction. Any loss of analyte during protein precipitation is mirrored by the IS, ensuring the final ratio (Analyte/IS) yields an accurate concentration.

Pharmaceutical Excipient Analysis

Levulinic acid is a precursor for ethyl levulinate and other excipients.[2]

- Trace Analysis: When screening for residual solvents or degradation products in API (Active Pharmaceutical Ingredients), 4-Oxovaleric acid-d5 acts as a surrogate to quantify trace levels of levulinic acid formed during acid-catalyzed hydrolysis of formulation carbohydrates.

Part 3: Experimental Protocol (Self-Validating System)

Method: Quantitative LC-MS/MS via Negative Electrospray Ionization (ESI-)

This protocol utilizes Isotope Dilution Mass Spectrometry (IDMS). The causality of this method relies on the chemical equivalence of the d5-IS and the analyte.

© 2026 BenchChem. All rights reserved.

A. Reagent Preparation

- Stock Solution (1 mg/mL): Dissolve 1 mg of 4-Oxovaleric acid-d5 in 1 mL of Methanol (LC-MS grade). Store at -20°C. Stability: >6 months.
- Working Internal Standard (WIS): Dilute Stock to 1 µg/mL in 0.1% Formic Acid in Water.
  - Why Formic Acid? It keeps the analyte protonated during storage, preventing adsorption to glass surfaces, but will be adjusted for negative mode ionization during the run.

B. Sample Extraction (Protein Precipitation)

- Aliquot: Transfer 50 µL of biological sample (Plasma/Urine) to a centrifuge tube.
- Spike: Add 10 µL of WIS (d5-IS).
  - Critical Step: Vortex for 30 seconds immediately. The IS must equilibrate with the matrix proteins before precipitation to mimic the analyte's binding state.
- Precipitate: Add 200 µL of cold Acetonitrile. Vortex (1 min) and Centrifuge (10,000 x g, 10 min, 4°C).
- Supernatant: Transfer clear supernatant to an autosampler vial.

C. LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
  - Note: Organic acids are polar. If retention is poor, switch to a HILIC column or C18-Polar Embedded column.
- Mobile Phase:
  - A: 0.1% Formic Acid in Water
  - B: Acetonitrile[3]
- Ionization: ESI Negative Mode (

).

© 2026 BenchChem. All rights reserved.

- Rationale: Carboxylic acids ionize most efficiently in negative mode, losing a proton to form carboxylate ions.

MRM Transitions Table:

Compound	Precursor Ion ( )	Product Ion ( )	Collision Energy (eV)	Mechanism
Levulinic Acid (Analyte)	115.0	71.0	15	Loss of ( )
Levulinic Acid-d5 (IS)	120.0	76.0	15	Loss of ( )

Part 4: Visualization of Analytical Workflow

The following diagram illustrates the "Self-Validating" nature of the IDMS workflow. By spiking the d5-IS early, all downstream errors (extraction loss, injection variance) are mathematically cancelled out.

© 2026 BenchChem. All rights reserved.

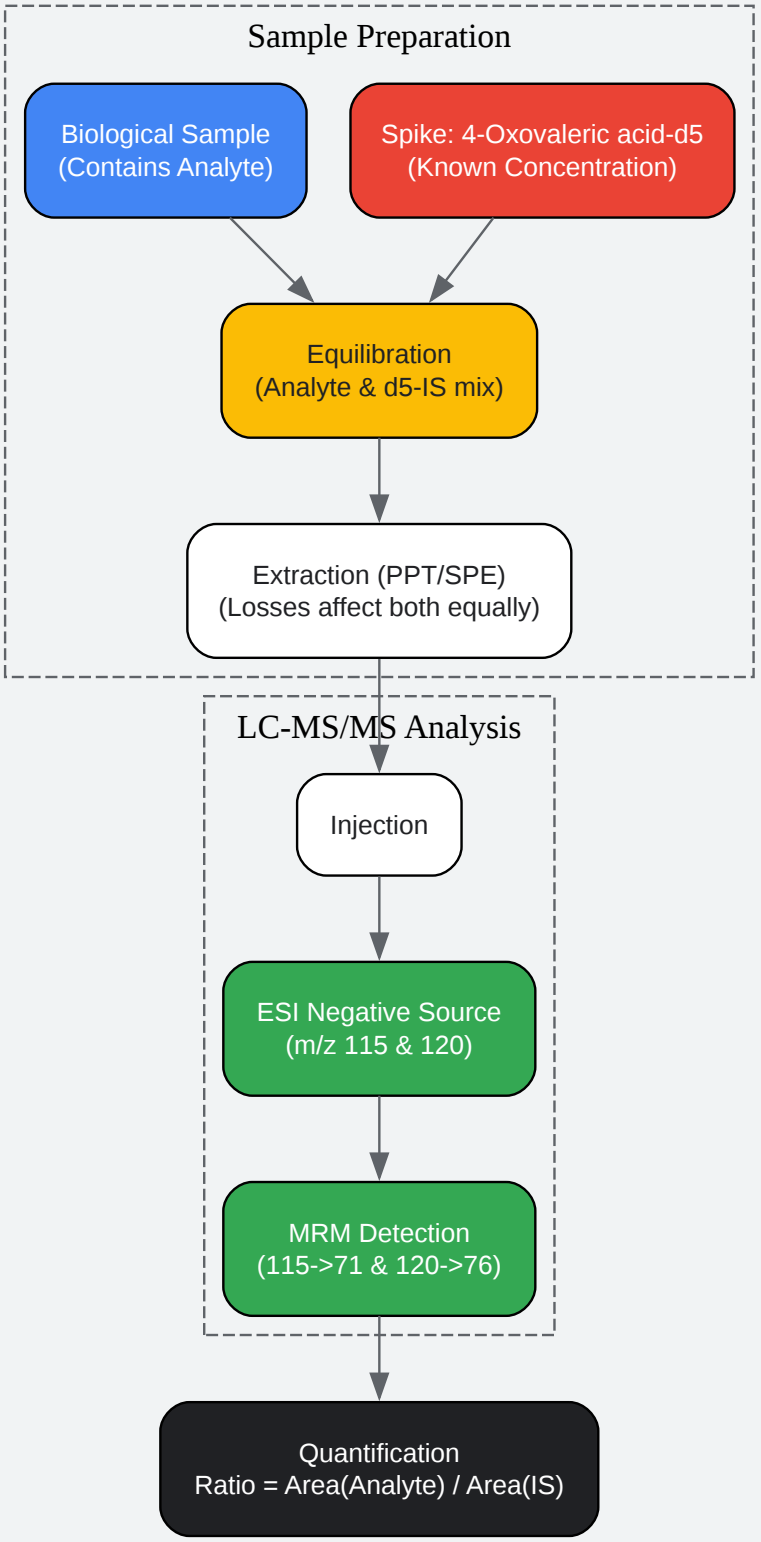

Figure 2: Isotope Dilution Mass Spectrometry (IDMS) workflow for Levulinic Acid.

Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 131667835: **Levulinic-d5 Acid**. PubChem. Available at: [Link]
- National Institute of Standards and Technology (NIST). Levulinic acid Mass Spectrum (Electron Ionization). NIST Chemistry WebBook. Available at: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. medchemexpress.com [medchemexpress.com]
- 2. Levulinic acid - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Whitepaper: 4-Oxovaleric Acid-d5 in Quantitative Metabolomics]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b590971/docs#technical-whitepaper-4-oxovaleric-acid-d5-in-quantitative-metabolomics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.